

comparative study of tetrafluoroethane and CO2 as refrigerants

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A Comparative Analysis of **Tetrafluoroethane** (R-134a) and Carbon Dioxide (CO2, R-744) as Refrigerants

Introduction

The selection of a refrigerant is a critical consideration in the design and operation of refrigeration and heat pump systems. Historically, chlorofluorocarbons (CFCs) and hydrochlorofluorocarbons (HCFCs) were prevalent, but their detrimental impact on the ozone layer led to their phase-out under the Montreal Protocol.[1] This prompted the adoption of hydrofluorocarbons (HFCs), with 1,1,1,2-**tetrafluoroethane** (R-134a) becoming a widely used replacement for R-12 in applications such as automotive air conditioning and commercial refrigeration.[2][3] However, R-134a, while having no ozone depletion potential, possesses a high global warming potential (GWP), contributing to climate change.[2][3][4]

In the ongoing search for environmentally benign solutions, natural refrigerants have gained significant attention. Carbon dioxide (CO2 or R-744), once used in the early days of refrigeration, is re-emerging as a viable long-term alternative.[5] It is non-ozone depleting, has a negligible GWP, and is non-toxic and non-flammable.[6] This guide provides a detailed comparative study of R-134a and CO2, focusing on their environmental impact, thermodynamic properties, and performance characteristics, supported by experimental data and methodologies.

Environmental Impact



The primary environmental concerns associated with refrigerants are their Ozone Depletion Potential (ODP) and Global Warming Potential (GWP). R-134a was introduced as an ozone-friendly alternative to CFCs. However, its significant GWP has led to regulatory restrictions and phase-downs in many regions.[2][3] In contrast, CO2 is the baseline for GWP measurement, making it a highly attractive option from a climate perspective.

Property	Tetrafluoroethane (R-134a)	Carbon Dioxide (CO2, R-744)
Ozone Depletion Potential (ODP)	0[2]	0[6]
Global Warming Potential (GWP, 100-year)	1,430[2][4][7][8][9]	1[6][9]

Physical and Thermodynamic Properties

The fundamental physical and thermodynamic properties of a refrigerant dictate its behavior within a refrigeration cycle and influence system design. R-134a has properties similar to R-12, allowing it to be used in similar systems with moderate operating pressures.[8] CO2, however, has a much lower critical temperature and a higher critical pressure, which often requires it to operate in a transcritical cycle where the high-pressure side heat rejection occurs above the critical point.[10]

Property	Tetrafluoroethane (R-134a)	Carbon Dioxide (CO2, R-744)
Chemical Formula	C ₂ H ₂ F ₄ [2]	CO ₂
Molecular Weight (g/mol)	102.03[2]	44.01
Boiling Point (°C at 1 atm)	-26.3[2][8]	-78.5 (sublimation)
Critical Temperature (°C)	101.1[2]	31.1
Critical Pressure (MPa)	4.06[2]	7.38

Performance Comparison: Experimental Data







The performance of a refrigerant is typically evaluated by its Coefficient of Performance (COP), which is the ratio of the desired cooling or heating effect to the work input required. Experimental studies comparing R-134a and CO2 show varied results that are highly dependent on the application and ambient operating conditions.

In general, R-134a vapor compression systems can demonstrate better exergetic performance and higher COP in warmer climates or standard refrigeration conditions.[1] Conversely, CO2 systems can be highly efficient and offer superior performance in specific applications, such as heat pump water heaters, where they can achieve high water temperatures efficiently.[11] In cold ambient conditions, CO2 heat pumps significantly outperform R-134a systems.[12][13]



Performance Metric	Tetrafluoroethane (R-134a) System	Carbon Dioxide (CO2, R-744) System	Key Findings
Coefficient of Performance (COP)	Generally higher in sub-critical cycles under moderate to high ambient temperatures.[1][14]	Can be equivalent or higher in cooling mode in hot weather with optimized system design.[12][13] Significantly better performance in heating mode, especially in cold climates.[6][12]	Performance is highly dependent on ambient temperature and system design. R-134a often has a better COP in traditional air conditioning, while CO2 excels in heat pump applications.[1] [12]
Cooling/Heating Capacity	Provides stable and effective cooling.[2]	Can achieve similar or better cooling capacity than R-134a.[12][13] Offers a much higher volumetric refrigeration capacity. [6]	CO2's high volumetric capacity allows for more compact system components for the same capacity.[6]
Operating Pressure	Operates at moderate pressures.[2]	Operates at significantly higher pressures, requiring more robust system components.	CO2 systems necessitate specialized designs to handle high pressures safely.
Heat Transfer	Good heat transfer characteristics.	Exhibits higher heat transfer coefficients during flow boiling compared to R-134a under the same conditions.[15]	The superior heat transfer of CO2 can lead to more efficient and compact heat exchangers.[15]

Experimental Protocols

Validation & Comparative





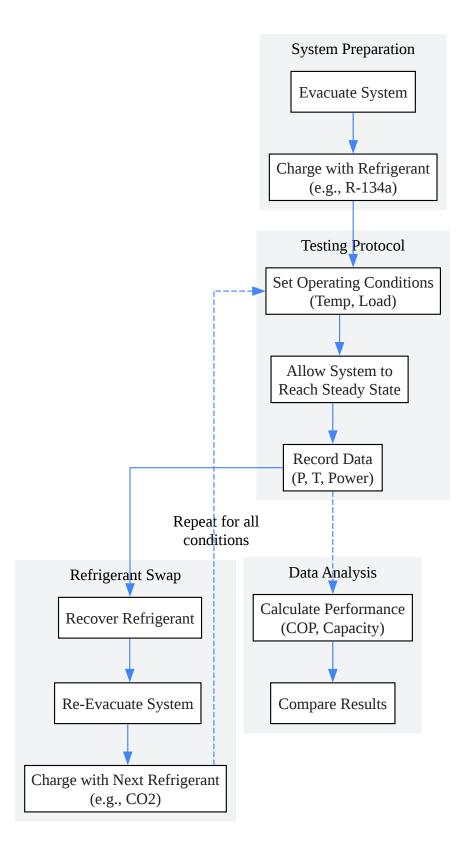
To conduct a comparative analysis of refrigerants, a vapor compression refrigeration test rig is typically employed. The methodology involves operating the system with each refrigerant under controlled conditions and measuring key parameters to calculate performance metrics.

Typical Experimental Setup: A standard experimental setup consists of a hermetically sealed compressor, a condenser (or gas cooler for transcritical CO2), a thermostatic expansion valve, and an evaporator.[16][17] The system is instrumented with pressure gauges on the high and low-pressure sides and temperature sensors (thermocouples) at the inlet and outlet of each major component.[16][18] An energy meter measures the power consumption of the compressor.[16][17] For heat pump applications, water circuits with flow meters and temperature sensors are used to measure the heat absorbed and rejected in the evaporator and condenser.

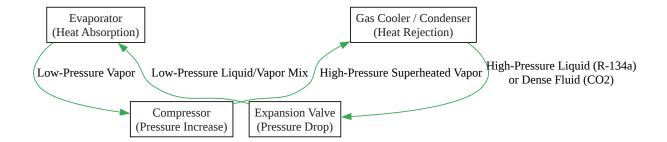
Procedure:

- Evacuation and Charging: The system is first evacuated to remove air and moisture before being charged with the refrigerant being tested (e.g., R-134a).[18]
- Setting Conditions: The experiment is run under various simulated environmental conditions. For instance, the ambient temperature for the condenser and the cooling load on the evaporator are controlled.[12]
- Data Acquisition: Once the system reaches a steady state, pressures, temperatures, and compressor power consumption are recorded at regular intervals.[18]
- Refrigerant Swap: After completing the tests for the first refrigerant, it is safely recovered, and the system is evacuated again before being charged with the second refrigerant (e.g., CO2) for a new set of experiments under the same operating conditions.[18]
- Calculations: The collected data is used to calculate key performance parameters, including the refrigeration effect, compressor work, and the Coefficient of Performance (COP).

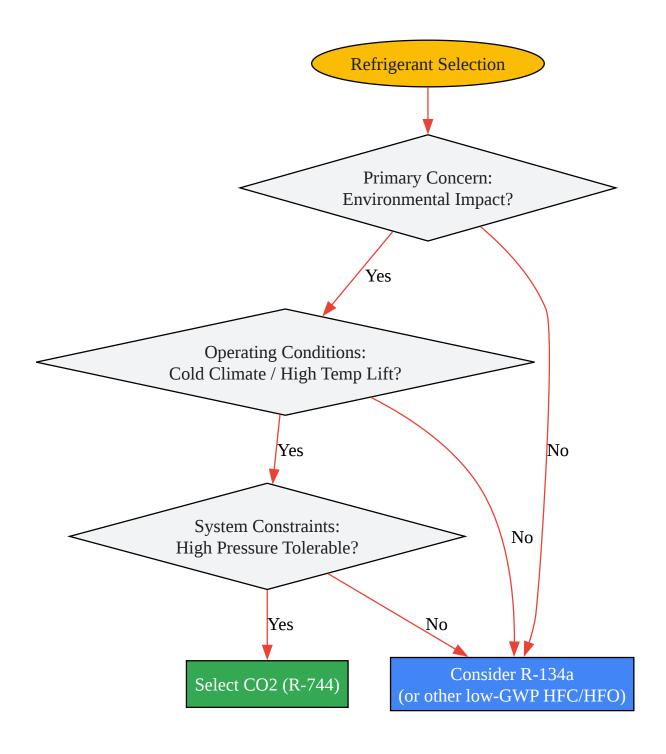












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